

Personal protective equipment for handling 5-Hexen-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hexen-2-one

Cat. No.: B094416

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Comprehensive Safety Protocol: Handling 5-Hexen-2-one

This guide provides essential safety and logistical information for the proper handling and disposal of **5-Hexen-2-one**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Risk Assessment

5-Hexen-2-one is a flammable liquid and vapor that can cause skin and eye irritation.[1][2][3] Inhalation or ingestion of this chemical may be harmful.[1] It is also reactive with oxidizing agents, reducing agents, and alkalis.[1] A thorough risk assessment should be conducted before beginning any work with this substance.

Hazard Classification	Description
Physical Hazard	Flammable liquid and vapor (Category 3)[2][3]
Health Hazard	May cause skin and eye irritation.[1] May be harmful if inhaled or ingested.[1]
Reactivity Hazard	Reactive with oxidizing agents, reducing agents, and alkalis.[1]

Personal Protective Equipment (PPE) Selection

The selection of appropriate Personal Protective Equipment (PPE) is paramount to ensure the safety of laboratory personnel. The following table outlines the minimum required PPE for handling **5-Hexen-2-one**.

Body Part	PPE Recommendation	Standard
Eyes/Face	Safety glasses with side shields or goggles. A face shield is recommended when there is a splash hazard. [3]	OSHA 29 CFR 1910.133 or European Standard EN166 [3]
Skin	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). A lab coat or chemical-resistant apron should be worn. [3] [4]	
Respiratory	Work in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter). [1] [3]	

Operational Plan: Safe Handling Procedures

A systematic approach to handling **5-Hexen-2-one** is crucial to prevent accidents and exposure.

1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Assemble all necessary PPE and have it readily accessible.
- Locate the nearest emergency shower and eyewash station.
- Have spill control materials (e.g., absorbent pads, sand) available.

2. Handling:

- Always handle **5-Hexen-2-one** inside a certified chemical fume hood.
- Keep the container tightly closed when not in use.[\[3\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#)
- Use only non-sparking tools and explosion-proof equipment.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe vapors or mist.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as oxidizing agents, reducing agents, and bases.[\[1\]](#)[\[3\]](#)
- Store in a flammable liquids cabinet.

Emergency and Disposal Plan

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. [1] [3]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [3]

Spill and Leak Procedures:

- Evacuate the area and eliminate all ignition sources.
- Ventilate the area of the leak or spill.
- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[\[1\]](#)[\[3\]](#)

Disposal:

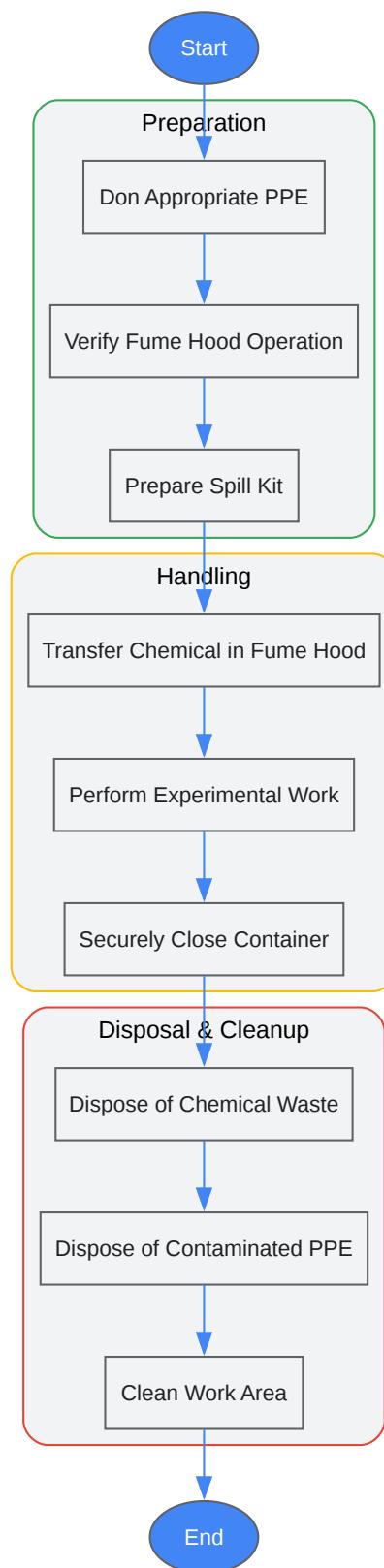
- Dispose of waste in accordance with all applicable federal, state, and local regulations.[\[3\]](#)

- Consult with your institution's environmental health and safety department for specific disposal guidance.[\[1\]](#)

Physicochemical Data for 5-Hexen-2-one

Property	Value
CAS Number	109-49-9 [1] [2] [3] [5] [6]
Molecular Formula	C ₆ H ₁₀ O [1] [5] [6]
Molecular Weight	98.14 g/mol [5] [6]
Appearance	Liquid
Boiling Point	128-129 °C
Density	0.847 g/mL at 25 °C
Flash Point	24 °C (75.2 °F) - closed cup

Safe Handling Workflow

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Caption: Workflow for the safe handling of **5-Hexen-2-one**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Hexen-2-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b094416#personal-protective-equipment-for-handling-5-hexen-2-one>

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